

Technical Guide: Synthesis and Characterization of 3-(4-Chlorobenzyl)piperidine Hydrochloride

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Compound of Interest

Compound Name: 3-(4-Chlorobenzyl)piperidine hydrochloride

Cat. No.: B1356001

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

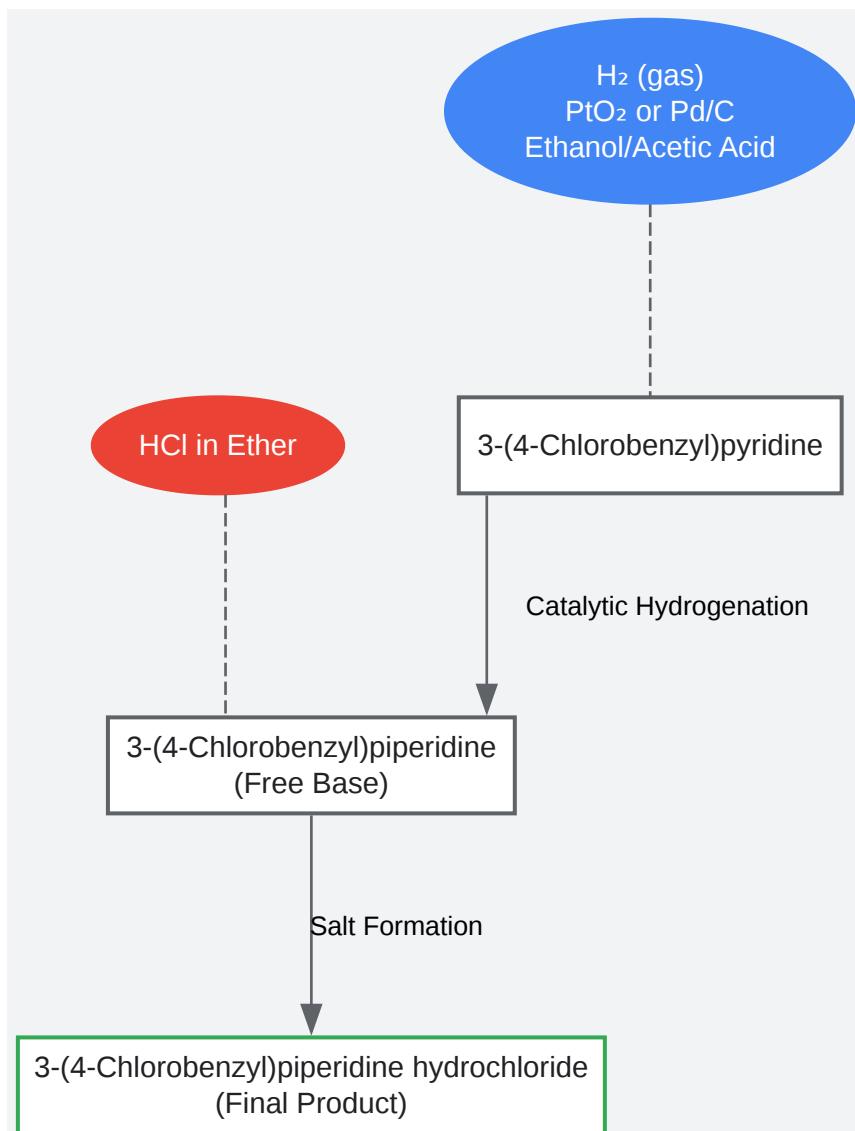
3-(4-Chlorobenzyl)piperidine hydrochloride is a synthetic organic compound featuring a piperidine ring substituted at the 3-position with a 4-chlorobenzyl group.^[1] With a molecular formula of C₁₂H₁₆CIN·HCl and a molecular weight of 246.18 g/mol, this compound serves as a valuable intermediate and building block in medicinal chemistry and pharmaceutical research.^{[1][2]} Its structural motif is of interest for developing therapeutic agents, particularly those targeting neurological pathways.^[3] This document provides a comprehensive overview of a feasible synthesis route and detailed characterization methods for **3-(4-Chlorobenzyl)piperidine hydrochloride**.

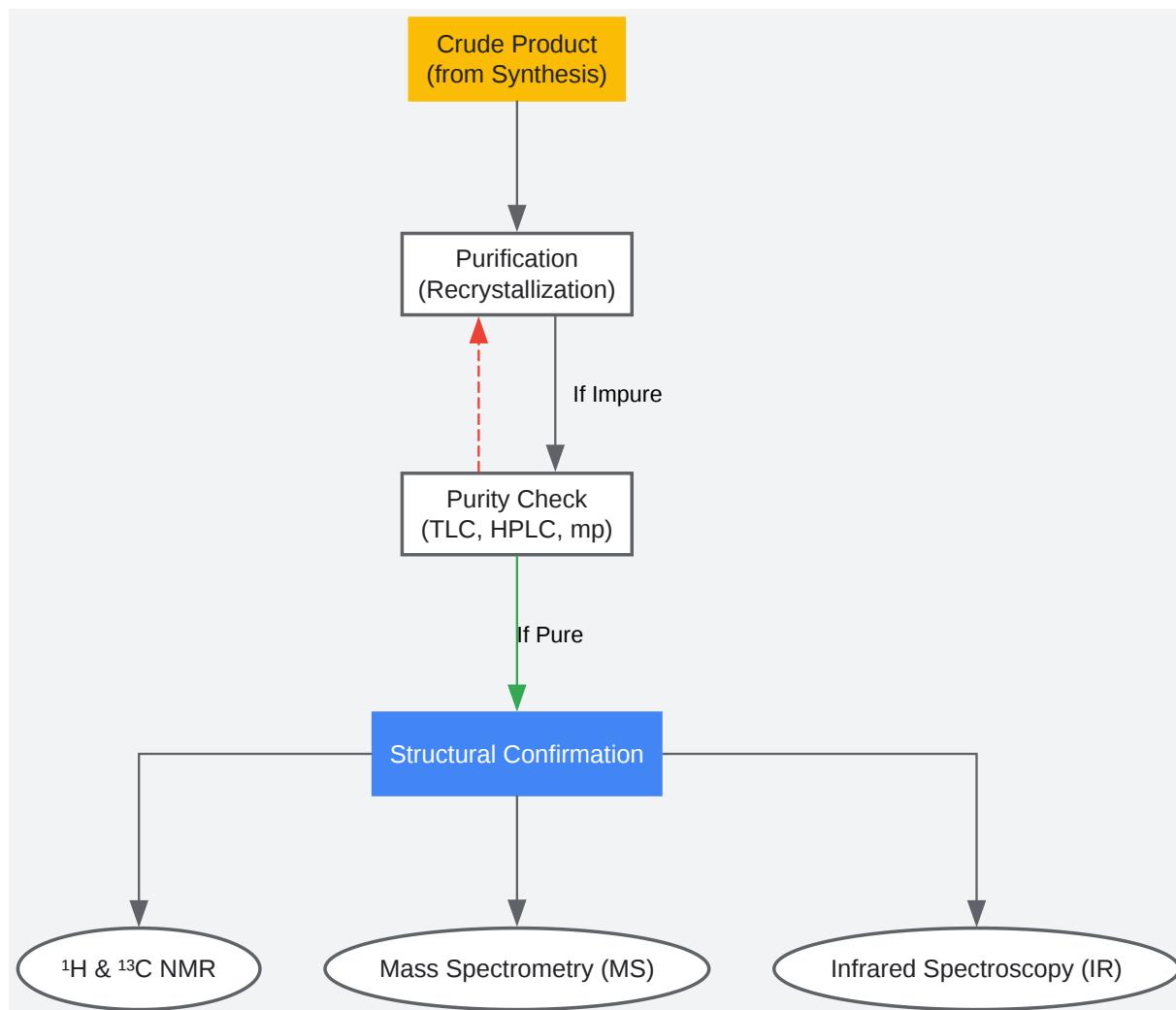
Proposed Synthesis Pathway

The most direct and widely recognized method for synthesizing piperidine scaffolds is the catalytic hydrogenation of the corresponding pyridine precursor.^{[4][5][6]} This approach is favored for its efficiency and straightforward execution. The proposed synthesis for **3-(4-Chlorobenzyl)piperidine hydrochloride** involves two main steps:

- Catalytic Hydrogenation: Reduction of the aromatic pyridine ring of 3-(4-Chlorobenzyl)pyridine to yield the saturated piperidine ring.

- Salt Formation: Reaction of the resulting free base, 3-(4-Chlorobenzyl)piperidine, with hydrochloric acid to form the stable and more soluble hydrochloride salt.





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